

1,3,5-Triaza-7-phosphaadamantane proper disposal procedures

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Compound of Interest

Compound Name: 1,3,5-Triaza-7-phosphaadamantane

Cat. No.: B1222458

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Proper Disposal of 1,3,5-Triaza-7-phosphaadamantane (PTA)

Essential Safety and Logistical Information for Laboratory Professionals

This document provides detailed procedural guidance for the safe and compliant disposal of **1,3,5-Triaza-7-phosphaadamantane** (CAS No. 53597-69-6), a compound commonly used as a ligand in organometallic chemistry. Adherence to these protocols is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

Hazard Assessment

According to the Safety Data Sheet (SDS), **1,3,5-Triaza-7-phosphaadamantane** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. Consequently, it is not regulated for transport by the Department of Transportation (DOT), Transportation of Dangerous Goods (TDG), International Air Transport Association (IATA), or the International Maritime Dangerous Goods (IMDG) code[1].

Despite its non-hazardous classification, it is imperative to follow standard laboratory safety protocols and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal[1].

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	53597-69-6	[1] [2] [3] [4] [5]
OSHA Hazard Classification	Not Hazardous	[1]
DOT, TDG, IATA, IMDG Regulation	Not Regulated	[1]

Experimental Protocols: Disposal Procedures

The following step-by-step procedures are recommended for the proper disposal of **1,3,5-Triaza-7-phosphaadamantane**.

Small Quantities (Laboratory Scale)

For small quantities of **1,3,5-Triaza-7-phosphaadamantane**, such as residual amounts from experiments:

- Collection:
 - Collect waste **1,3,5-Triaza-7-phosphaadamantane** and any materials contaminated with it (e.g., filter paper, gloves) in a designated, clearly labeled waste container.
 - The container should be compatible with the chemical, sturdy, and have a secure lid to prevent spills[\[6\]](#).
- Labeling:
 - Label the waste container with "Waste **1,3,5-Triaza-7-phosphaadamantane**" and include the date the waste was first added.
- Storage:
 - Store the waste container in a designated waste accumulation area within the laboratory.
 - Ensure the storage area is away from incompatible materials.

- Disposal:
 - Even though it is not classified as hazardous, it is best practice to dispose of it through your institution's chemical waste program. Do not dispose of it in the regular trash or down the drain.
 - Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of non-hazardous chemical waste.

Large Quantities or Bulk Disposal

For larger quantities of unused or expired **1,3,5-Triaza-7-phosphaadamantane**:

- Consult EHS:
 - Contact your institution's Environmental Health and Safety (EHS) office before proceeding. They will provide specific instructions based on local and state regulations.
- Packaging:
 - Ensure the original container is securely sealed. If the original container is compromised, transfer the material to a new, appropriate container.
 - Label the container clearly as "Waste **1,3,5-Triaza-7-phosphaadamantane** for Disposal."
- Arranging for Pickup:
 - Follow your institution's procedures for chemical waste pickup. This typically involves submitting a request to the EHS office.

Decontamination of Empty Containers

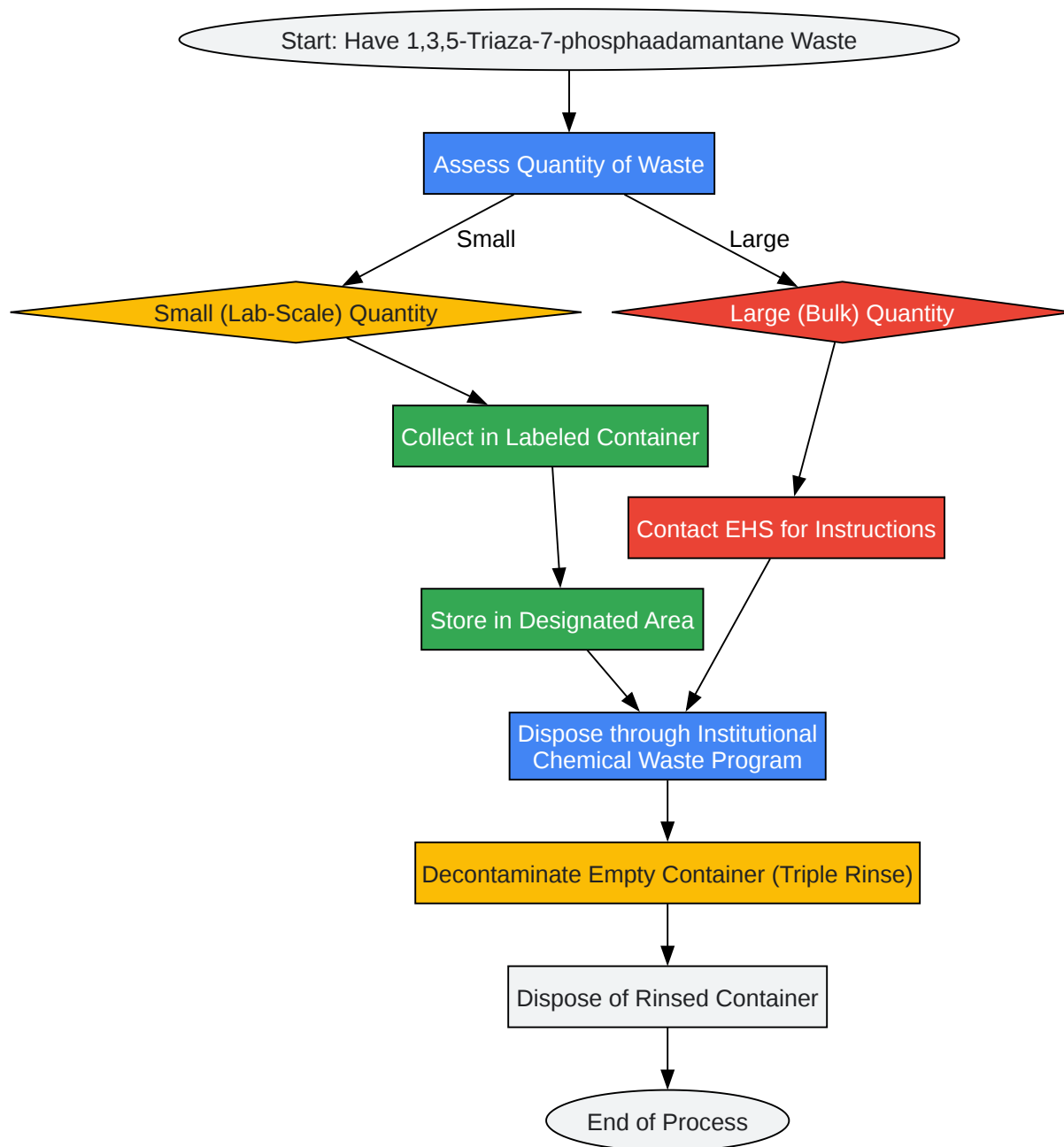
Empty containers that once held **1,3,5-Triaza-7-phosphaadamantane** should be decontaminated before disposal:

- Triple Rinse:

- Rinse the container three times with a suitable solvent in which **1,3,5-Triaza-7-phosphaadamantane** is soluble, such as water or ethanol[7].
- Collect the rinsate and manage it as chemical waste.
- Disposal of Rinsed Container:
 - After triple rinsing, the container can typically be disposed of as regular laboratory glass or plastic waste. Confirm this with your institution's EHS guidelines.

Mandatory Visualization

The following diagram illustrates the decision-making and procedural workflow for the proper disposal of **1,3,5-Triaza-7-phosphaadamantane**.



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Caption: Disposal workflow for **1,3,5-Triaza-7-phosphaadamantane**.

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